An In-depth Technical Guide to Geranyl Phosphate: Structure, Properties, and Experimental Analysis

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Compound of Interest

Compound Name:	*Geranyl phosphate*
CAS No.:	*16750-99-5*
Cat. No.:	*B579137*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **geranyl phosphate**, a key intermediate in the biosynthesis of a diverse array of natural products. This document will focus primarily on geranyl diphosphate (GPP), the more biologically prevalent form, while also providing available information on geranyl monophosphate. It is designed to serve as a critical resource for researchers in biochemistry, natural product synthesis, and drug development.

Chemical Structure and Identification

Geranyl phosphate exists in two primary forms: geranyl monophosphate and geranyl diphosphate (also known as geranyl pyrophosphate or GPP). GPP is a central precursor in the biosynthesis of terpenes and terpenoids.[1][2]

Geranyl Monophosphate

- IUPAC Name: [(2E)-3,7-dimethylocta-2,6-dienyl] dihydrogen phosphate[3]

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- Molecular Formula: $C_{10}H_{19}O_4P$[3]
- Synonyms: **Geranyl phosphate**, CHEBI:90159, (2E)-3,7-dimethylocta-2,6-dien-1-yl dihydrogen phosphate[3]

Geranyl Diphosphate (Geranyl Pyrophosphate)

- IUPAC Name: [(2E)-3,7-dimethylocta-2,6-dienyl] phosphono hydrogen phosphate
- Molecular Formula: $C_{10}H_{20}O_7P_2$
- Synonyms: Geranyl pyrophosphate, GPP, GDP[4]

Physicochemical Properties

A summary of the known chemical and physical properties of geranyl monophosphate and geranyl diphosphate is presented in Table 1. Notably, experimental data for properties such as melting point, boiling point, and pKa are not readily available in the literature, reflecting the compound's primary role as a biological intermediate rather than a stable, isolated chemical.

Table 1: Chemical and Physical Properties of **Geranyl Phosphate**s

Property	Geranyl Monophosphate	Geranyl Diphosphate (Geranyl Pyrophosphate)
Molecular Weight	234.23 g/mol [3]	314.19 g/mol (free acid)
Exact Mass	234.10209608 Da[3]	314.06842697 Da
Solubility	Data not available	Soluble in water and most aqueous buffers (> 5 mg/mL), Soluble in methanol[4]
Melting Point	Data not available	Data not available
Boiling Point	Data not available	Data not available
pKa	Data not available	Data not available

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Biosynthesis and Metabolic Significance

Geranyl diphosphate is a pivotal intermediate in the isoprenoid biosynthesis pathway, which is responsible for the production of a vast array of essential molecules, including sterols, hormones, and vitamins. GPP is formed from the condensation of isopentenyl pyrophosphate (IPP) and dimethylallyl pyrophosphate (DMAPP), a reaction catalyzed by GPP synthase.[1][5]

GPP then serves as the direct precursor for all monoterpenes and is further elongated to farnesyl pyrophosphate (FPP) and geranylgeranyl pyrophosphate (GGPP), which are the building blocks for sesquiterpenes, diterpenes, and other more complex isoprenoids.[1][6] The regulation of GPP synthesis and its subsequent utilization is critical for cellular function and is a key area of research in metabolic engineering and drug development.[7][8]

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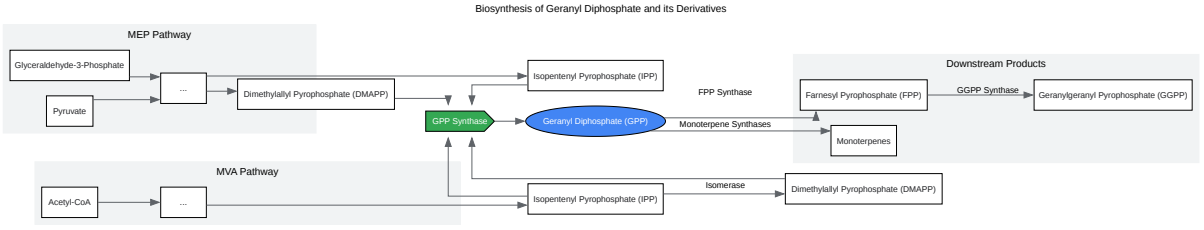

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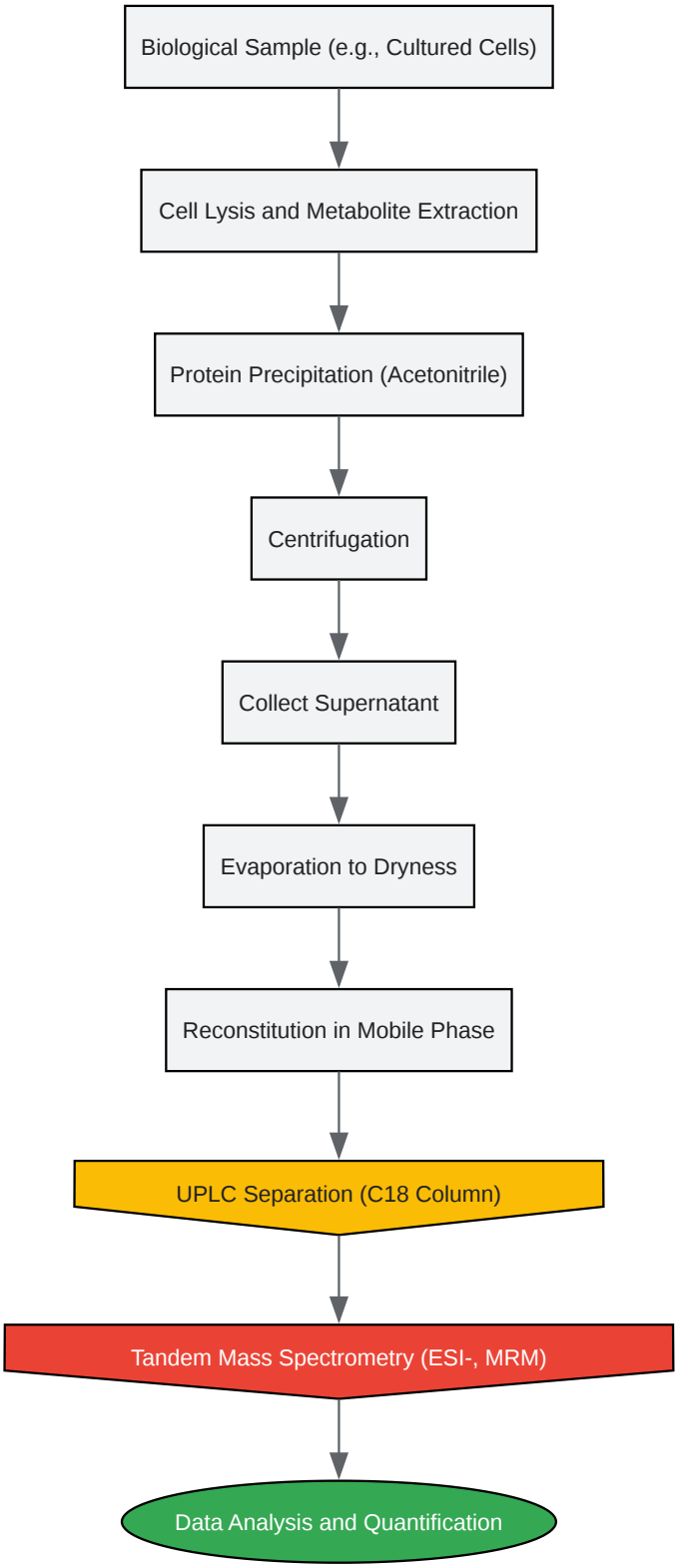
Experimental Workflow for LC-MS/MS Analysis of GPP



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References

- 1. Geranyl pyrophosphate - Wikipedia [en.wikipedia.org]
- 2. benchchem.com [benchchem.com]
- 3. Geranyl phosphate | C10H19O4P | CID 5280394 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- 6. researchgate.net [researchgate.net]
- 7. Molecular mechanisms linking geranylgeranyl diphosphate synthase to cell survival and proliferation - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Geranylgeranyl diphosphate synthase: Role in human health, disease and potential therapeutic target - PMC [pmc.ncbi.nlm.nih.gov]
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